

DMPT growth promotion comparison fishmeal diet

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Compound Focus: Dimethylpropiothetin

CAS No.: 7314-30-9

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DMPT Efficacy Data Summary

The table below summarizes key experimental findings on DMPT's effects on carp, a commonly studied species.

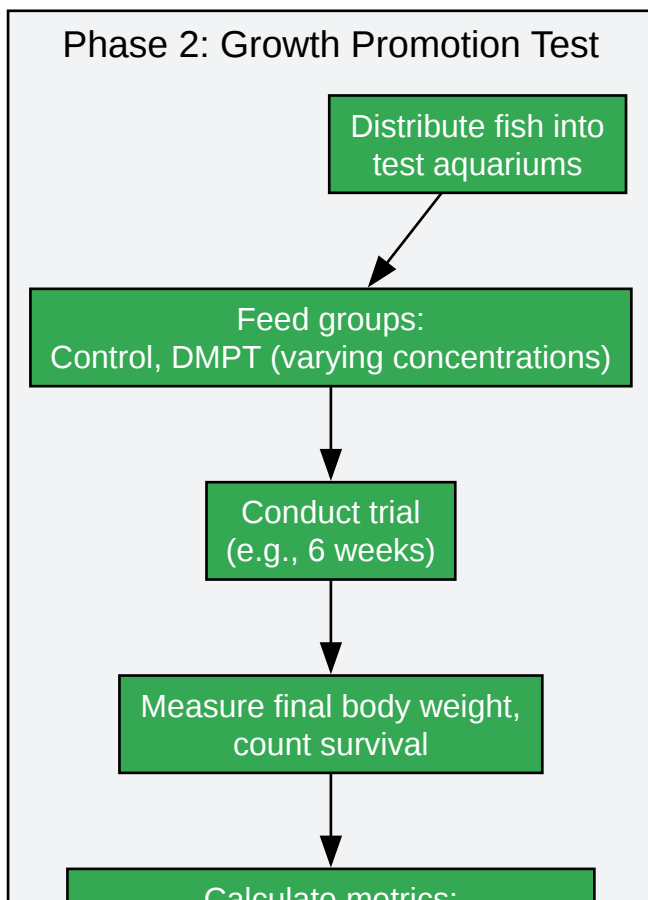
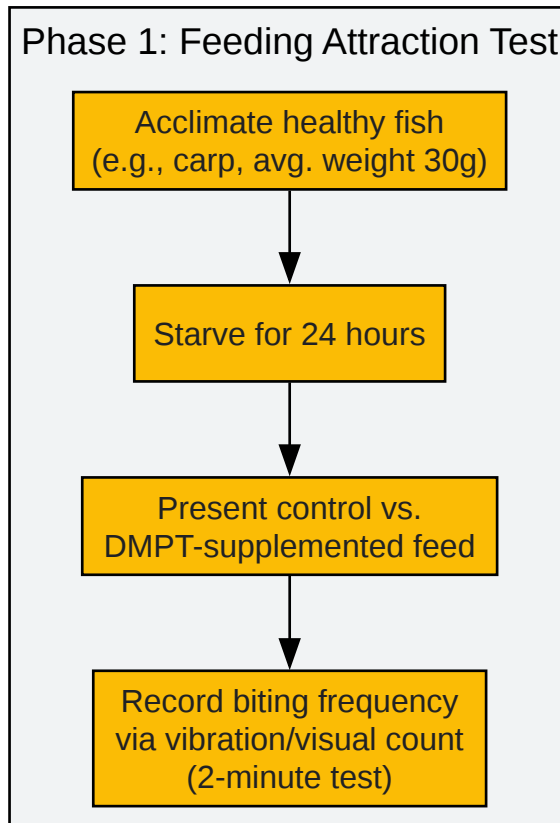
Metric	Experimental Findings in Carp	Dosage (in feed)	Citation
Feeding Attraction	Significantly increased biting frequency compared to control feed. [1]	0.5 g/kg and 1 g/kg	[1]
Weight Gain Rate	Increased by 60.44% to 98.49% over the control group. [1]	0.1 g/kg to 0.3 g/kg	[1]
Specific Growth Rate	Increased by 41.22% to 60.31% over the control group. [1]	0.1 g/kg to 0.3 g/kg	[1]
Feed Conversion Ratio (FCR)	Significantly reduced by 28.01% to 33.05%. [1]	0.1 g/kg to 0.3 g/kg	[1]

Metric	Experimental Findings in Carp	Dosage (in feed)	Citation
Comparison vs. DMT	DMPT showed more significant feeding and growth promotion effects than the attractant DMT at the same concentrations. [1]	0.1 g/kg to 0.3 g/kg	[1]

Experimental Protocol: Evaluating DMPT Attraction & Growth

The methodology for a standard experiment investigating the effects of DMPT is outlined below.

DMPT Feeding and Growth Experiment Workflow



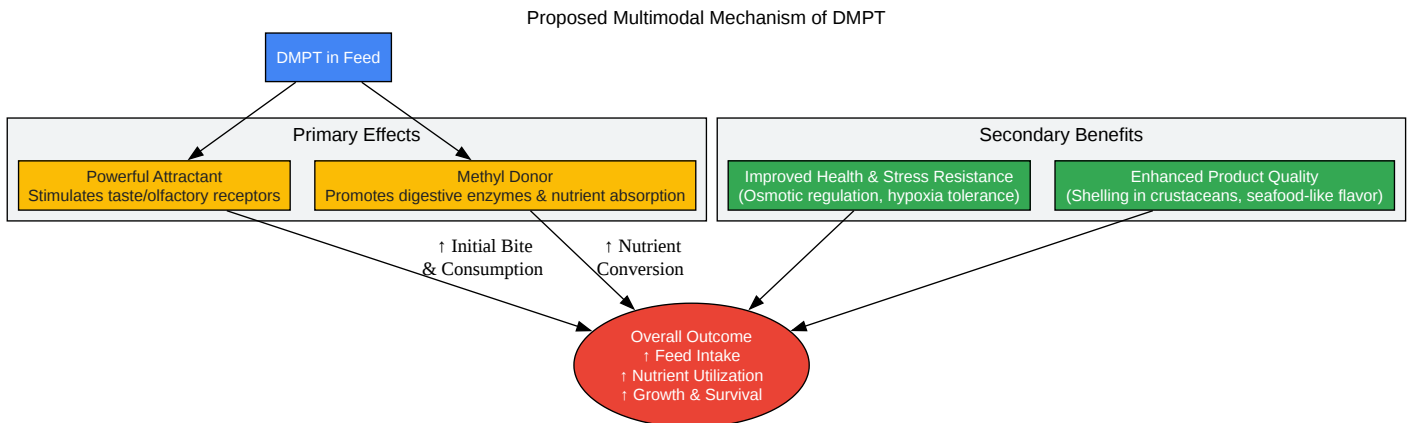
Calculate Metrics:
Weight Gain Rate, SGR, FCR, SR

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DMPT's Role and Proposed Mechanism of Action

DMPT (Dimethyl- β -propiothetin) is a feeding stimulant, not a primary protein source like fishmeal. Its role is to enhance the palatability of feed, thereby increasing feed intake and improving the efficiency of utilization of the diet's existing nutrients [1] [2].

The following diagram illustrates its proposed multi-faceted mechanism of action in aquatic animals.



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Research Context: Fishmeal and Alternatives

To fully understand the potential of additives like DMPT, it's helpful to know the current trends in fishmeal research, which largely focuses on cost reduction and sustainability by finding alternative protein sources.

- **Fishmeal Replacement is a Key Goal:** A significant body of research is dedicated to partially or completely replacing fishmeal with more sustainable and cost-effective protein sources, such as poultry by-product meal (PBM) [3], cottonseed meal (CSM) [4], and single-cell proteins [5].
- **Growth is More Than Protein:** Studies show that growth performance on alternative diets depends not just on protein content, but also on the essential amino acid balance, presence of anti-nutritional factors, and palatability [6] [4]. This is where attractants like DMPT can play a crucial role in making less palatable, plant-based diets more acceptable to fish.
- **Even Low Fishmeal Levels are Significant:** Research on grass carp found that a diet with only 3% fishmeal significantly improved growth performance and intestinal health compared to a fishmeal-free diet, highlighting its high-quality nutritional profile [7].

Research Summary

DMPT is a highly effective feeding attractant and growth promoter that works by improving feed intake and nutrient utilization. Its function is **complementary** to high-quality protein sources like fishmeal. The direct growth-promoting effect of adding DMPT to a diet must be evaluated against the specific basal diet it is supplementing.

For your research, you may need to design experiments that directly test DMPT supplementation in diets with varying levels of fishmeal or its alternatives to generate the comparative data you require.

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References

1. The effects of DMPT and DMT on the feeding and growth ... promotion [efinegroup.com]
2. China DMPT 40% Dimethyl-Beta-Propiothetin Manufacturer Fishing ... [sustarfeed.com]
3. Substituting Fishmeal with Poultry By-Product Meal Enhances ... [pmc.ncbi.nlm.nih.gov]

4. Muscle Nutritive Metabolism Changes after Dietary ... [pmc.ncbi.nlm.nih.gov]
5. Triggering compensatory growth by completely replacing ... [sciencedirect.com]
6. Total replacement of fishmeal by alternative protein sources in ...
[aquaculturesciencemanagement.biomedcentral.com]
7. Effect of different fishmeal levels in diets on growth ... [frontiersin.org]

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